

4-(3-Methylphenyl)benzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 4-(3-Methylphenyl)benzaldehyde

Cat. No.: B1334187

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In-Depth Technical Guide: 4-(3-Methylphenyl)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **4-(3-Methylphenyl)benzaldehyde**, a biphenyl derivative of interest in various research and development applications.

Core Molecular Data

The essential molecular identifiers for **4-(3-Methylphenyl)benzaldehyde** are summarized below. These data points are critical for experimental design, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₁₄ H ₁₂ O
Molecular Weight	196.24 g/mol [1]

Experimental Considerations

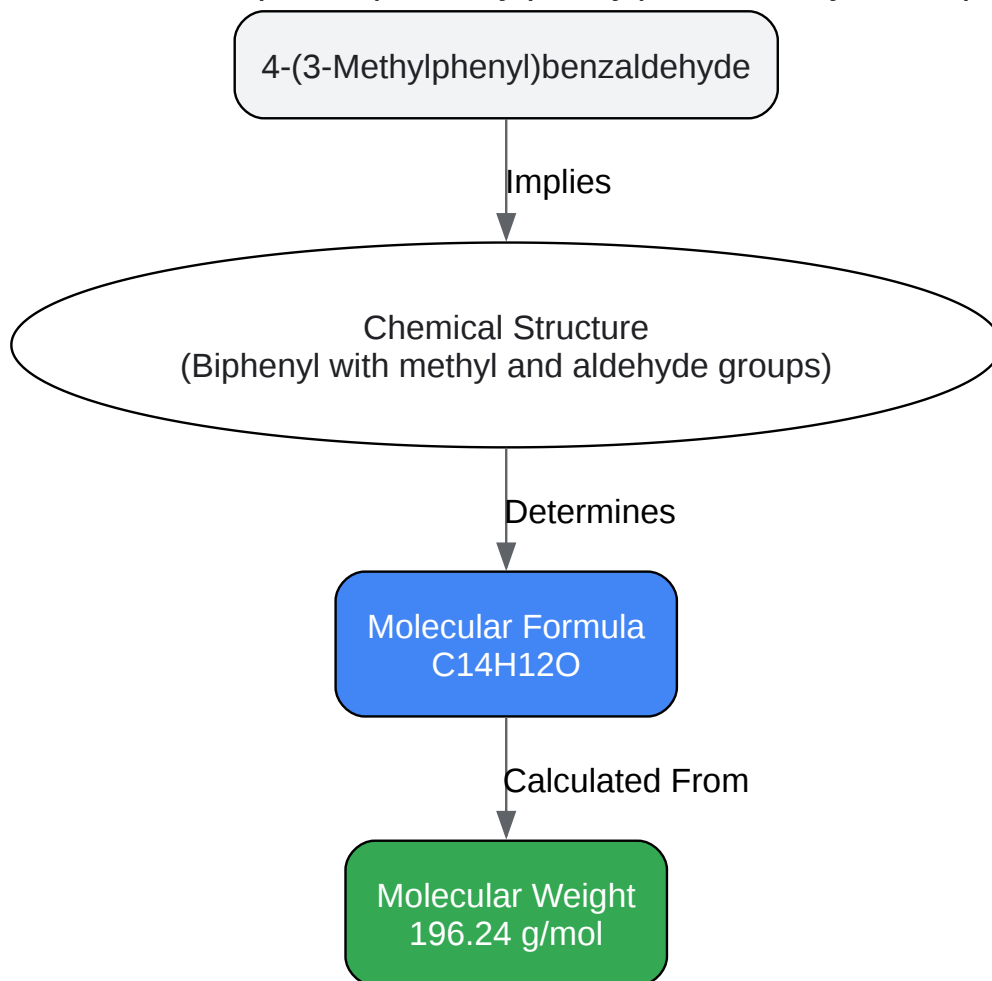
While specific experimental protocols are highly dependent on the research context, the data presented above are foundational for a range of common laboratory procedures:

- **Solution Preparation:** The molecular weight is essential for accurately preparing solutions of known molarity for use in chemical synthesis, biological assays, or analytical measurements.
- **Stoichiometric Calculations:** In synthetic chemistry, the molecular formula and weight are critical for calculating reactant and product stoichiometry, ensuring optimal reaction conditions and yields.
- **Analytical Chemistry:** Techniques such as mass spectrometry rely on the precise molecular weight for compound identification and quantification. The molecular formula is used to predict the isotopic distribution pattern, aiding in spectral interpretation.

Logical Relationships of 4-(3-Methylphenyl)benzaldehyde

The following diagram illustrates the logical flow from the compound's nomenclature to its empirical formula and molecular weight.

Logical Relationship of 4-(3-Methylphenyl)benzaldehyde Properties



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Core Properties of 4-(3-Methylphenyl)benzaldehyde

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References

- 1. 4-(3-METHYLPHENYL)BENZALDEHYDE | 400744-83-4 [chemicalbook.com]
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